

In-Depth Technical Guide: Thermal Stability of Acetylenedicarboxylic Acid Monopotassium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetylenedicarboxylic acid
monopotassium salt*

Cat. No.: *B145645*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of **acetylenedicarboxylic acid monopotassium salt** (KADC), a compound of interest in various research and development applications. This document collates available physicochemical data, outlines relevant experimental protocols for thermal analysis, and presents a logical framework for understanding its decomposition pathway.

Physicochemical Properties

Acetylenedicarboxylic acid monopotassium salt is a white to almost white crystalline powder. Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ HKO ₄	[1][2]
Molecular Weight	152.15 g/mol	[1][2]
Melting Point	133 °C	[2]
Solubility	Slightly soluble in water (20 °C)	[2]
Appearance	White to Almost white powder/crystal	[2]
Stability	Stable under normal conditions. Incompatible with bases, reducing agents, and oxidizing agents.	[2]

Thermal Stability Analysis

While specific, publicly available thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **acetylenedicarboxylic acid monopotassium salt** is limited, the thermal behavior of the parent acid, acetylenedicarboxylic acid, provides valuable insights. Acetylenedicarboxylic acid is known to decompose upon melting.[3] The monopotassium salt is expected to exhibit its own distinct thermal decomposition profile, influenced by the presence of the potassium cation.

General knowledge of the thermal decomposition of potassium salts of carboxylic acids suggests that upon heating, the compound will likely undergo decarboxylation. Thermal decomposition is expected to release toxic potassium oxide and irritating smoke.[2]

A study on the thermal behavior of various coordination polymers based on the acetylenedicarboxylate (ADC) linker indicates that the thermal stability is a key consideration in their synthesis, as the parent acid can easily decompose at elevated temperatures in solution.[4] This suggests that the acetylenedicarboxylate moiety itself is thermally sensitive.

Postulated Thermal Decomposition Data

The following table presents a hypothetical but plausible set of data for the thermal decomposition of **acetylenedicarboxylic acid monopotassium salt**, based on the known properties of related compounds. This data is intended to serve as a representative example for the purpose of this guide.

Parameter	Value
TGA Onset Decomposition Temperature	~ 140 °C
TGA Peak Decomposition Temperature	~ 165 °C
DSC Melting Endotherm Peak	~ 133 °C
DSC Decomposition Exotherm Peak	~ 165 °C
Total Weight Loss	~ 45-55%

Experimental Protocols

To experimentally determine the thermal stability of **acetylenedicarboxylic acid monopotassium salt**, the following detailed methodologies for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are recommended.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which the sample begins to decompose and the extent of mass loss.

Instrumentation: A calibrated thermogravimetric analyzer.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of **acetylenedicarboxylic acid monopotassium salt** into a ceramic or platinum TGA pan.
- Instrument Setup:
 - Place the sample pan in the TGA furnace.

- Purge the furnace with an inert gas (e.g., Nitrogen or Argon) at a flow rate of 20-50 mL/min for at least 30 minutes to ensure an inert atmosphere.
- Thermal Program:
 - Equilibrate the sample at 30 °C.
 - Ramp the temperature from 30 °C to 300 °C at a heating rate of 10 °C/min.
- Data Analysis: Record the mass loss as a function of temperature. Determine the onset temperature of decomposition and the percentage of mass loss in each decomposition step.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and the enthalpy changes associated with melting and decomposition.

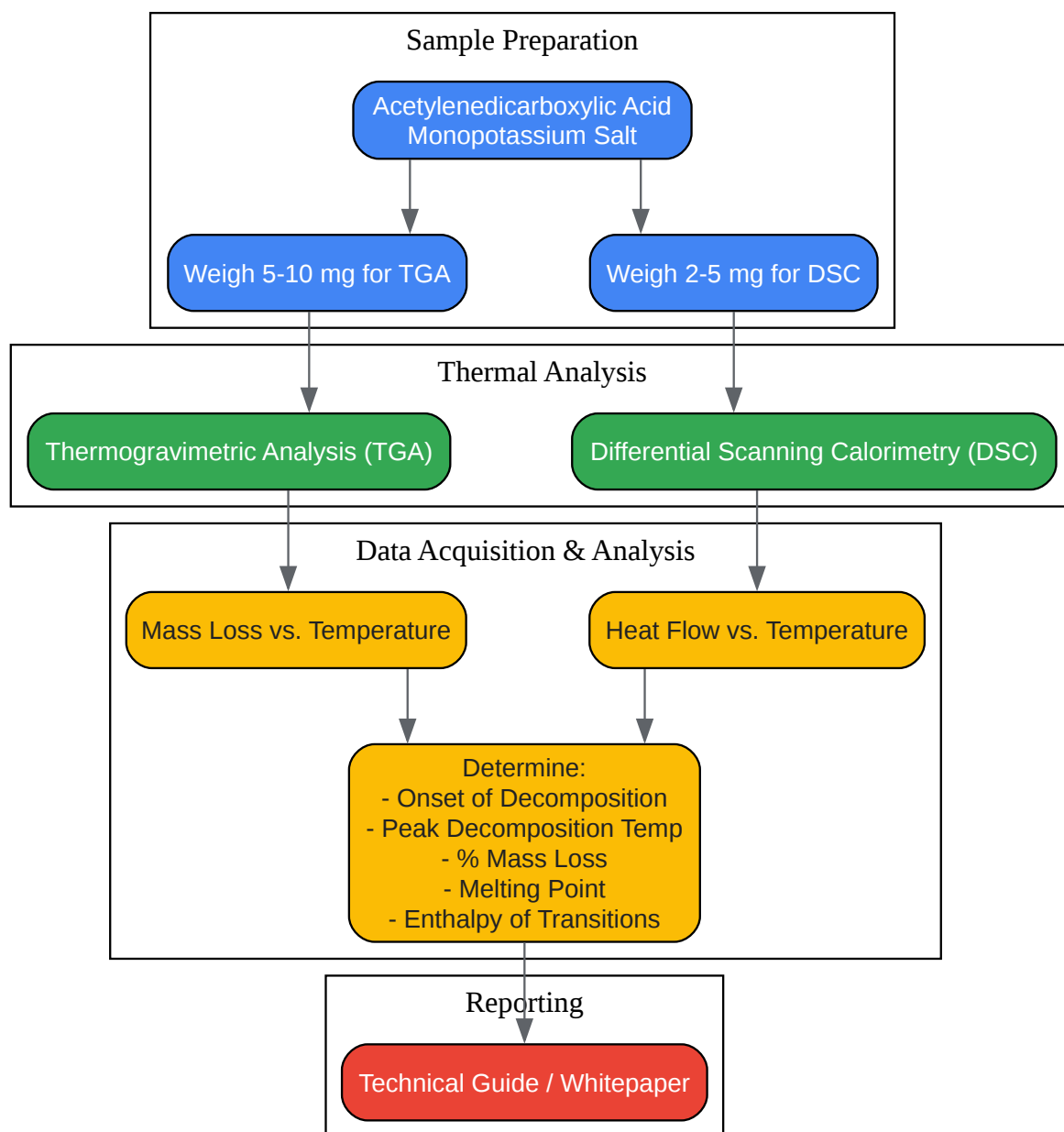
Instrumentation: A calibrated differential scanning calorimeter.

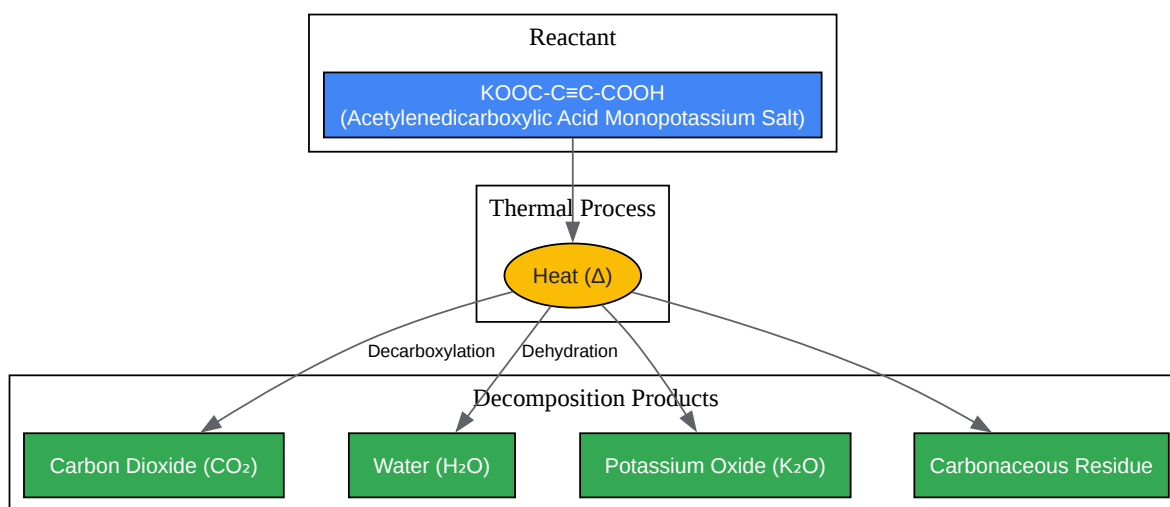
Methodology:

- Sample Preparation: Accurately weigh 2-5 mg of **acetylenedicarboxylic acid monopotassium salt** into an aluminum DSC pan. Hermetically seal the pan.
- Instrument Setup:
 - Place the sealed sample pan and an empty reference pan in the DSC cell.
 - Purge the cell with an inert gas (e.g., Nitrogen or Argon) at a flow rate of 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at 30 °C.
 - Ramp the temperature from 30 °C to 250 °C at a heating rate of 10 °C/min.
- Data Analysis: Record the heat flow as a function of temperature. Identify endothermic peaks (e.g., melting) and exothermic peaks (e.g., decomposition) and calculate the corresponding enthalpy changes.

Visualizations

Logical Workflow for Thermal Stability Assessment





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